

Comprehensive Safety and Handling Guide for Osaterone Acetate

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Compound of Interest

Compound Name: *Osaterone acetate*

CAS No.: *105149-00-6*

Cat. No.: *B019370*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for handling **Osaterone acetate** in a laboratory setting. Given that **Osaterone acetate** is a potent steroidal anti-androgen, all handling procedures should be conducted with a high degree of caution to minimize exposure, particularly for female researchers of child-bearing age. In the absence of a specific Safety Data Sheet (SDS) with established Occupational Exposure Limits (OELs), a conservative approach based on the handling of potent pharmaceutical compounds is mandatory.

Risk Assessment and Key Hazards

Osaterone acetate is a synthetic progestogen and anti-androgen. The primary hazards are related to its hormonal activity. In female laboratory animals, **Osaterone acetate** has been shown to cause serious adverse effects on reproductive functions.^[1] Therefore, women of child-bearing age should avoid direct contact with the substance.^[1] Accidental ingestion by males has been shown to cause a temporary and reversible decrease in FSH, LH, and testosterone.^[1]

Hazard	Description
Hormonal Activity	Potent anti-androgenic and progestogenic effects.
Reproductive Toxicity	Potential for serious adverse effects on female reproductive function. ^[1]
Acute Effects (Ingestion)	May cause transient hormonal changes in males. ^[1]
Chronic Effects	Long-term effects of occupational exposure have not been well-documented. A precautionary approach is essential.

Personal Protective Equipment (PPE)

The following table summarizes the required PPE for handling **Osaterone acetate**. The level of PPE should be determined by a risk assessment of the specific procedure being performed.

Task	Glove Type	Body Protection	Eye/Face Protection	Respiratory Protection
Handling solid (powder)	Double-gloving with powder-free nitrile gloves	Disposable gown or lab coat with tight cuffs	Safety glasses with side shields or chemical splash goggles	If not handled in a containment system, a fit-tested N95 respirator or higher is recommended.
Handling solutions	Powder-free nitrile gloves	Lab coat	Safety glasses with side shields	Not generally required if handled in a fume hood.
Weighing	Double-gloving with powder-free nitrile gloves	Disposable gown	Safety glasses with side shields	Should be performed in a ventilated balance enclosure or powder containment hood.
Waste Disposal	Powder-free nitrile gloves	Lab coat	Safety glasses with side shields	Not generally required.

Operational and Disposal Plans

Receiving and Storage

- Inspection: Upon receipt, inspect the container for any damage or leaks.
- Labeling: Ensure the container is clearly labeled with the compound name and appropriate hazard warnings.
- Storage: Store **Osaterone acetate** in a cool, dry, and well-ventilated area, away from incompatible materials. The product does not require special storage conditions and has a

shelf life of 3 years.^[2] Keep the container tightly sealed.

Handling Procedures

Weighing and Aliquoting (Solid Form):

- **Containment:** All handling of solid **Osaterone acetate** should be performed in a certified chemical fume hood, a ventilated balance enclosure, or a glove box to minimize inhalation exposure.
- **PPE:** Wear appropriate PPE as detailed in the table above (double gloves, disposable gown, eye protection).
- **Technique:** Use a spatula or other appropriate tool to handle the powder. Avoid creating dust.
- **Cleaning:** After handling, decontaminate the work surface with an appropriate solvent (e.g., 70% ethanol) and dispose of all contaminated materials as hazardous waste.

Solution Preparation:

- **Location:** Prepare solutions in a chemical fume hood.
- **PPE:** Wear appropriate PPE (nitrile gloves, lab coat, eye protection).
- **Procedure:** Add the solvent to the solid compound slowly to avoid splashing.

Spill Management

- **Evacuation:** If a significant spill occurs, evacuate the immediate area.
- **Containment:** For small spills, contain the spill with absorbent material.
- **Cleanup:** Wearing appropriate PPE, carefully clean up the spill. For solid spills, gently sweep or vacuum with a HEPA-filtered vacuum. For liquid spills, use an absorbent material.
- **Disposal:** All cleanup materials must be disposed of as hazardous chemical waste.
- **Decontamination:** Decontaminate the spill area thoroughly.

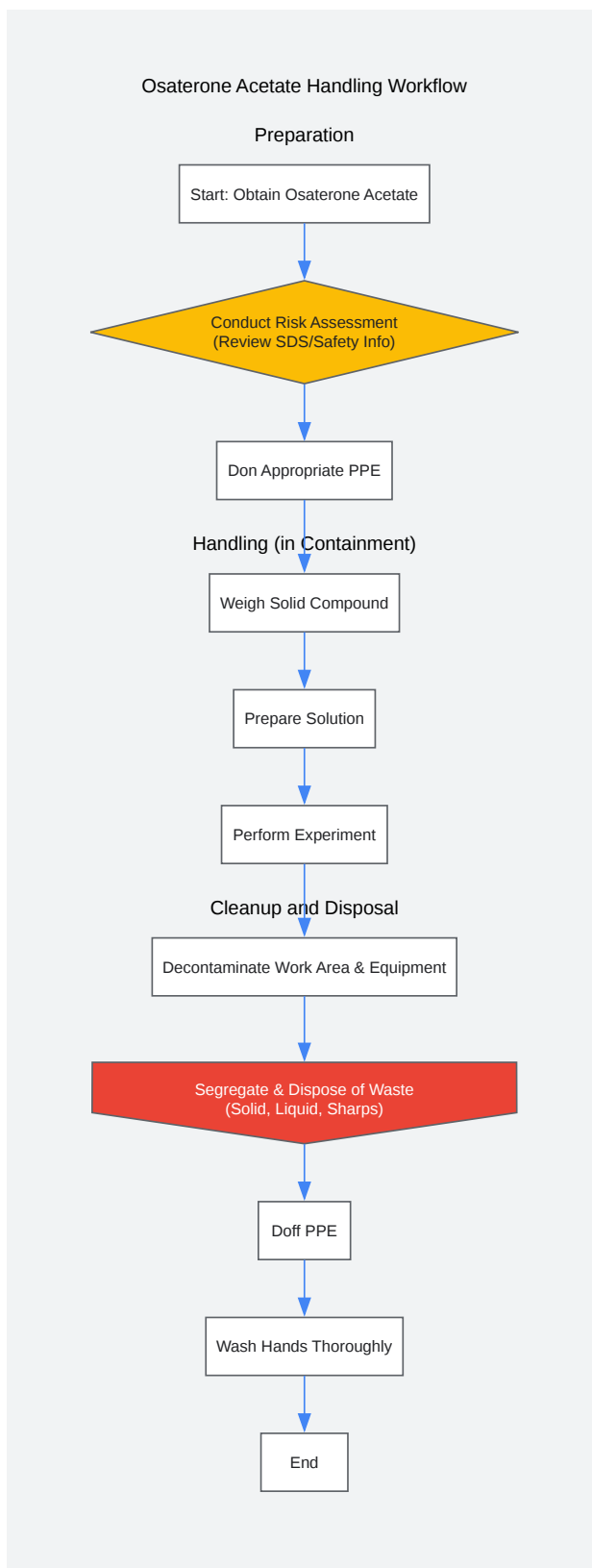
Disposal Plan

All waste containing **Osaterone acetate** must be treated as hazardous pharmaceutical waste and disposed of in accordance with local, state, and federal regulations.^{[1][3]}

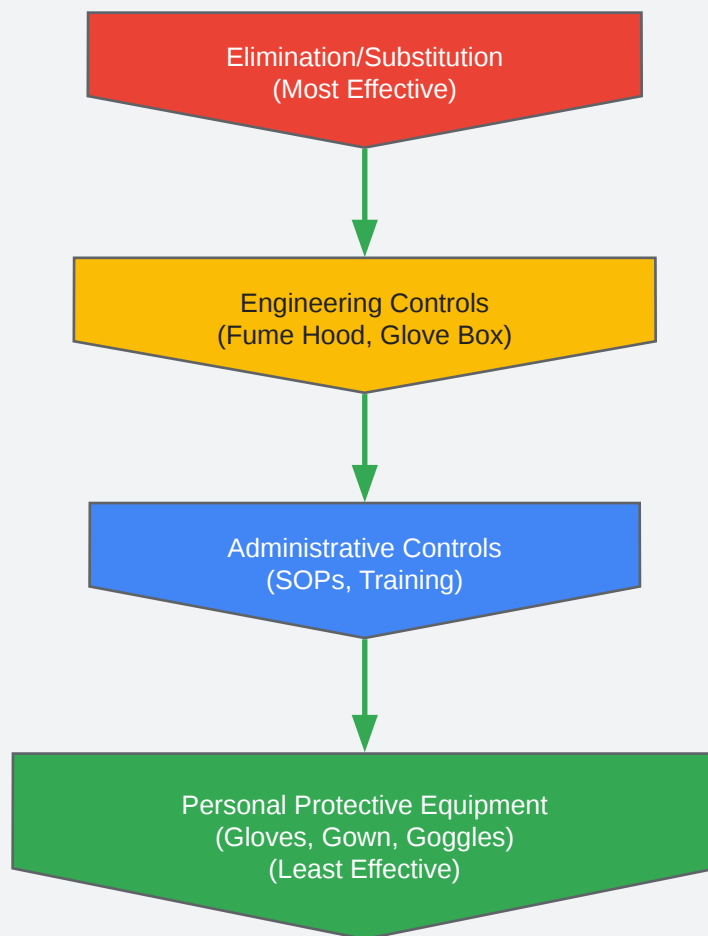
- Solid Waste: Collect all contaminated solid waste (e.g., gloves, gowns, weigh boats, paper towels) in a dedicated, labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **Osaterone acetate** in a sealed, labeled hazardous waste container.
- Sharps: Any sharps (e.g., needles, pipette tips) contaminated with **Osaterone acetate** should be disposed of in a designated sharps container for hazardous waste.
- Final Disposal: Arrange for pickup and disposal by a certified hazardous waste management company.

Experimental Workflow and Safety Diagram

The following diagram illustrates the standard workflow for handling **Osaterone acetate**, incorporating key safety checkpoints.



Hierarchy of Safety Controls for Osaterone Acetate



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